

# 5-Bromo-2,4-difluorobenzenesulfonyl chloride as a chemical intermediate

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## Compound of Interest

Compound Name:	5-Bromo-2,4-difluorobenzenesulfonyl chloride
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An In-depth Technical Guide to **5-Bromo-2,4-difluorobenzenesulfonyl Chloride** as a Chemical Intermediate

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## Introduction

**5-Bromo-2,4-difluorobenzenesulfonyl chloride** is a halogenated aromatic sulfonyl chloride that serves as a crucial building block in modern synthetic organic chemistry. Its trifunctional nature—possessing a reactive sulfonyl chloride group, a bromine atom, and two fluorine atoms on the benzene ring—allows for a variety of subsequent chemical transformations. This makes it a valuable intermediate in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries. The strategic placement of the bromo and fluoro substituents provides chemists with versatile handles for cross-coupling reactions, nucleophilic aromatic substitution, and for modulating the physicochemical properties of the target molecules, such as lipophilicity and metabolic stability.

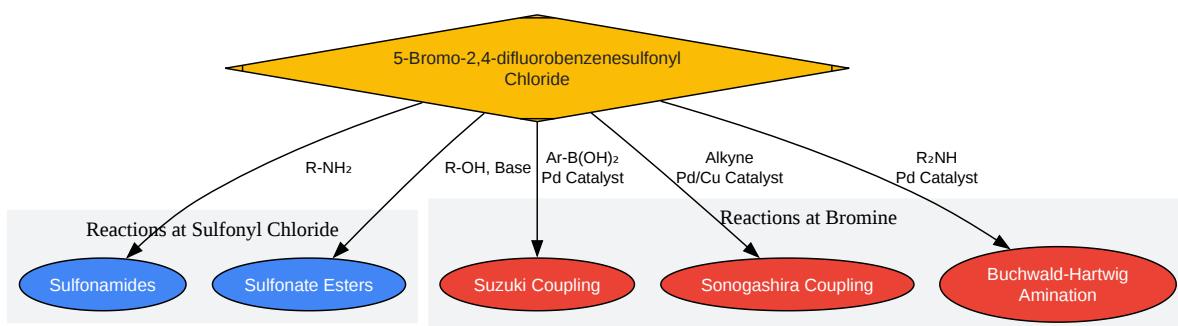
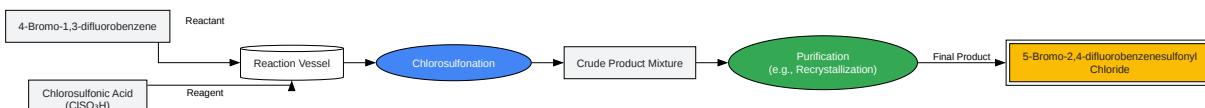
## Physicochemical Properties

A summary of the key physicochemical properties of **5-Bromo-2,4-difluorobenzenesulfonyl chloride** is provided below. This data is essential for its proper handling, storage, and use in chemical reactions.

Property	Value	Reference
CAS Number	351003-47-9	
Molecular Formula	<chem>C6H2BrCl2F2O2S</chem>	
Molecular Weight	276.50 g/mol	
Appearance	White to off-white crystalline powder or solid	
Purity	≥98% (typical)	
Melting Point	48-52 °C	
Boiling Point	289.8±35.0 °C (Predicted)	
Density	1.95±0.1 g/cm³ (Predicted)	

## Synthesis

The primary route for the synthesis of **5-bromo-2,4-difluorobenzenesulfonyl chloride** involves the chlorosulfonation of 4-bromo-1,3-difluorobenzene. This reaction introduces the highly reactive sulfonyl chloride group onto the aromatic ring.



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